

octathiocane applications material science organic synthesis

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Octathiocane

CAS No.: 10544-50-0

Cat. No.: S589550

[Get Quote](#)

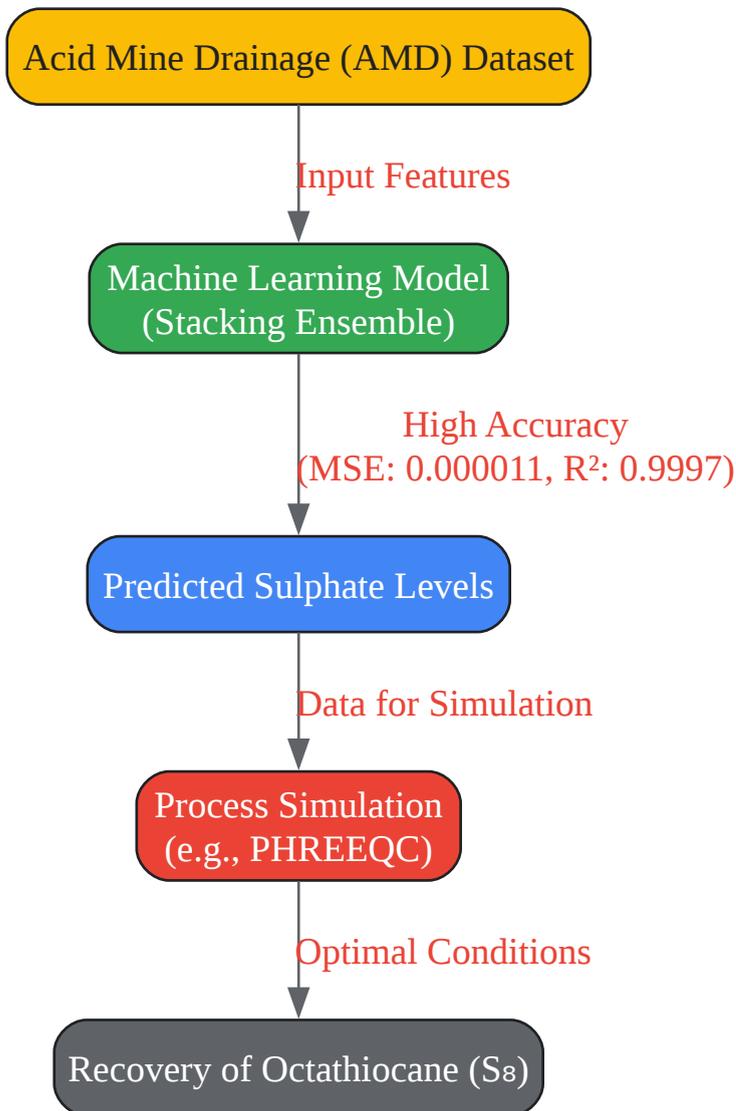
Understanding Octathiocane

Octathiocane, more commonly known as **cyclooctasulfur (S₈)**, is the most common and stable allotrope of sulfur at room temperature [1]. It forms vivid yellow, translucent crystals and consists of an eight-membered ring of sulfur atoms in a crown conformation [1].

An Emerging Application in Environmental Remediation

A significant application identified in the literature involves the prediction and recovery of **octathiocane** from **Acid Mine Drainage (AMD)** [2]. The process leverages machine learning to facilitate the recovery of a valuable resource from toxic waste.

Application Workflow The diagram below illustrates the key stages in this process, from data analysis to by-product recovery.



[Click to download full resolution via product page](#)

Key Correlations for Prediction Machine learning models identified several water quality parameters in AMD that are highly correlated with sulphate levels, which is crucial for predicting the potential yield of **octathiocane** [2].

Predictive Parameter	Correlation with Sulphate (mg/L)
Iron (mg/L)	Strong positive linear correlation
Temperature (°C)	Highly correlated

Predictive Parameter	Correlation with Sulphate (mg/L)
Total Dissolved Solids (mg/L)	Highly correlated

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Octasulfur - Wikipedia [en.m.wikipedia.org]
2. Comparison of individual and ensemble machine learning models for... [link.springer.com]

To cite this document: Smolecule. [octathiocane applications material science organic synthesis].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b589550#octathiocane-applications-material-science-organic-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com